

In-Depth Technical Guide: 3-epi-Ochratoxin A-d5

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-epi-Ochratoxin A-d5

Cat. No.: B13446419

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This technical guide provides comprehensive safety data, chemical and physical properties, and handling information for **3-epi-Ochratoxin A-d5**. The information is intended for researchers, scientists, and professionals in drug development and analytical laboratories. Given the limited availability of a specific Safety Data Sheet (SDS) for the deuterated epimer, this guide incorporates safety and toxicological data from the well-studied parent compound, Ochratoxin A, as the toxicological profiles are expected to be very similar.

Section 1: Chemical and Physical Properties

3-epi-Ochratoxin A-d5 is a deuterium-labeled analog of 3-epi-Ochratoxin A. It is primarily utilized as an internal standard in analytical and pharmacokinetic research, particularly in mass spectrometry and liquid chromatography applications for the precise quantification of Ochratoxin A in various samples.^[1]

Table 1: Chemical Identifiers and Physical Properties

Property	Value	Reference
Analyte Name	3-epi-Ochratoxin A-d5	[2]
CAS Number	1177316-02-7	[2]
Unlabelled CAS Number	189152-21-4 (for 3-epi-Ochratoxin A)	[2][3]
Molecular Formula	C ₂₀ H ₁₃ D ₅ ClNO ₆	[2]
Molecular Weight	408.84 g/mol	[2]
Parent Drug	Ochratoxin A	[1]
IUPAC Name	(2S)-2-[[[(3S)-5-chloro-8-hydroxy-3-methyl-1-oxo-3,4-dihydroisochromene-7-carbonyl]amino]-3-(2,3,4,5,6-pentadeuteriophenyl)propanoic acid	[2]
Synonyms	3S, 14S-Ochratoxin A-D5, N-[[[(3S)-5-Chloro-3, 4-dihydro-8-hydroxy-3-methyl-1-oxo-1H-2-benzopyran-7-yl]carbonyl]-L-phenylalanine-d5	[1]
Product Format	Neat	[2]

Section 2: Hazard Identification and Safety Precautions

Warning: This product is for research use only and is not intended for human or veterinary use. The toxicological properties of **3-epi-Ochratoxin A-d5** have not been thoroughly investigated. However, based on the data for Ochratoxin A, it should be handled as a highly toxic compound. Ochratoxin A is classified as a possible human carcinogen (Group 2B) by the International Agency for Research on Cancer (IARC).[4] It is also known to be a potent nephrotoxin, hepatotoxin, teratogen, and immunotoxin.[5]

Table 2: Hazard Statements for Ochratoxin A

Hazard	Description	Reference
Acute Toxicity	Fatal if swallowed or inhaled.	[6][7][8]
Carcinogenicity	Suspected of causing cancer.	[6][8]
Reproductive Toxicity	May damage fertility or the unborn child.[8] Suspected of damaging the unborn child.[6]	[6][8]
Eye Irritation	Causes serious eye irritation.	[8]
Organ Toxicity	May cause damage to organs through prolonged or repeated exposure.	[8]

Precautionary Measures:

- Personal Protective Equipment (PPE): Wear appropriate protective clothing, including gloves, a lab coat, and eye/face protection.[6][7]
- Handling: Avoid all personal contact, including inhalation of dust.[9] Use only in a well-ventilated area or under a chemical fume hood.[6][7] Do not eat, drink, or smoke when handling this product.[6]
- Storage: Store in a cool, well-ventilated area, locked up, and with the container tightly closed.[4][6] Recommended storage is at +4°C.[2]
- Disposal: Dispose of contents and container to an approved waste disposal plant.[6]

Section 3: First Aid Measures

In case of exposure, seek immediate medical attention and show the safety data sheet to the attending physician.[6]

- If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Immediately call a poison center or doctor.[6]

- If Swallowed: Immediately call a poison center or doctor. Rinse mouth. Do NOT induce vomiting.[6][7]
- In Case of Skin Contact: Wash off immediately with plenty of water for at least 15 minutes.[7]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[6]

Section 4: Experimental Workflow and Logical Relationships

The primary application of **3-epi-Ochratoxin A-d5** is as an internal standard in analytical testing. The following diagram illustrates a typical workflow for its use in quantifying Ochratoxin A in a sample matrix.

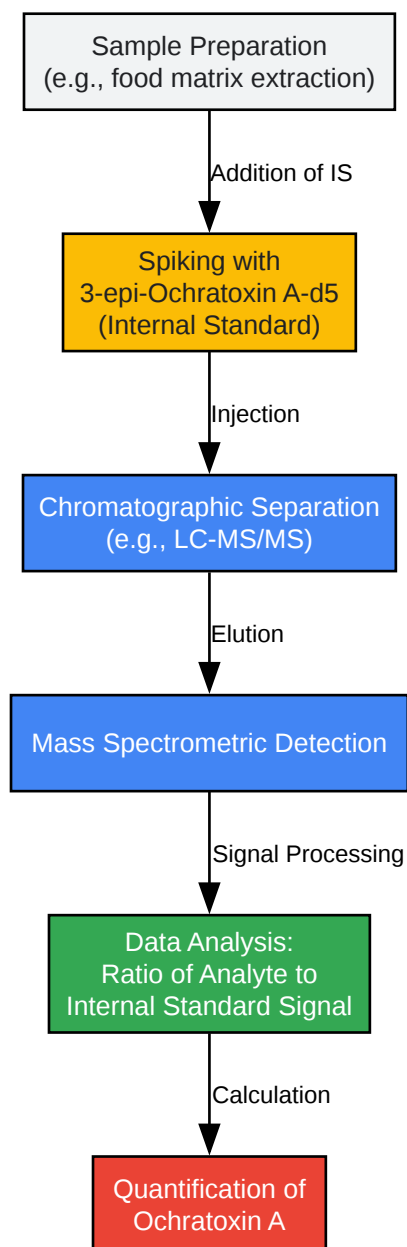


Figure 1: Experimental Workflow for Quantification using an Internal Standard

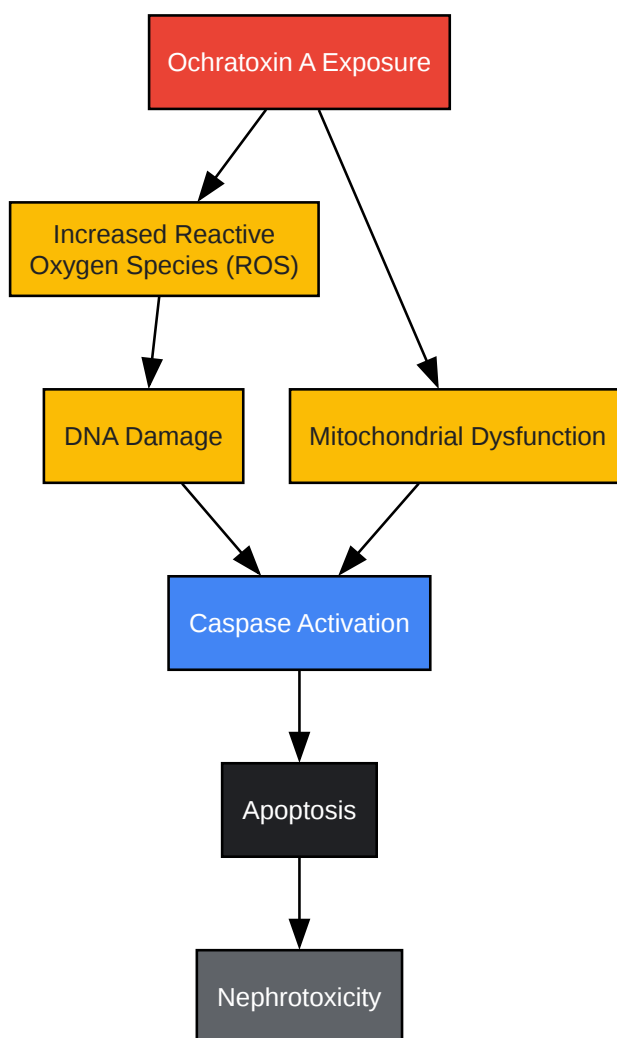


Figure 2: Simplified Hypothetical Signaling Pathway for Ochratoxin A Nephrotoxicity

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